

# neoagarobiose CAS number and molecular weight

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## Compound of Interest

Compound Name: Neoagarobiose

Cat. No.: B1678156

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## An In-depth Technical Guide to Neoagarobiose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **neoagarobiose**, a disaccharide derived from agar, with a focus on its physicochemical properties, biological activities, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Core Properties of Neoagarobiose

**Neoagarobiose** is the fundamental repeating unit of agarose, a major component of agar from red algae.<sup>[1]</sup> It is a disaccharide with significant interest due to its various biological activities.

Property	Value	Reference
CAS Number	484-58-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>10</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	324.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	207-208 °C	<a href="#">[2]</a>

## Biological Activities and Mechanisms of Action

**Neoagarobiose** and related neoagarooligosaccharides (NAOs) exhibit a range of biological effects, making them promising candidates for various applications in the pharmaceutical and cosmetic industries.

The role of **neoagarobiose** in skin whitening is a subject of conflicting reports in scientific literature. An early study reported that **neoagarobiose** whitened B16 murine melanoma cells and demonstrated low cytotoxicity, suggesting its potential as a dual-action moisturizing and whitening agent.<sup>[3][4]</sup>

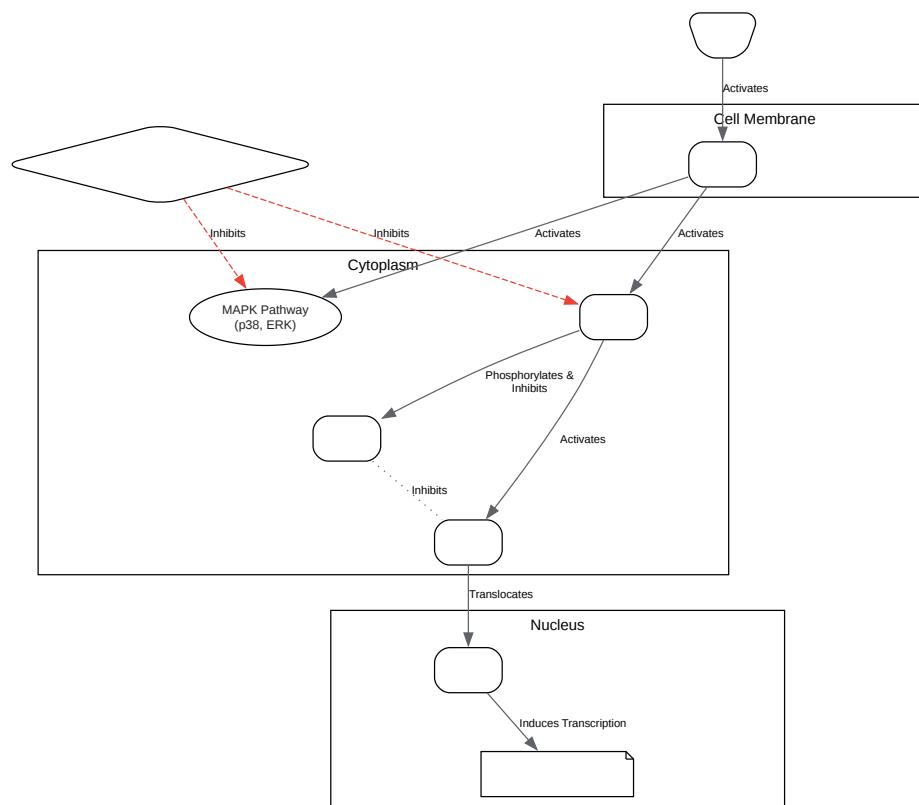
However, a more recent study found that while neoagarotetraose (NA4) and neoagarohexaose (NA6) exhibited in vitro skin-whitening activity, **neoagarobiose** (NA2) did not show a similar effect. This study suggests that the whitening activity of agar-derived sugars may be dependent on the degree of polymerization, with larger oligosaccharides being more effective.

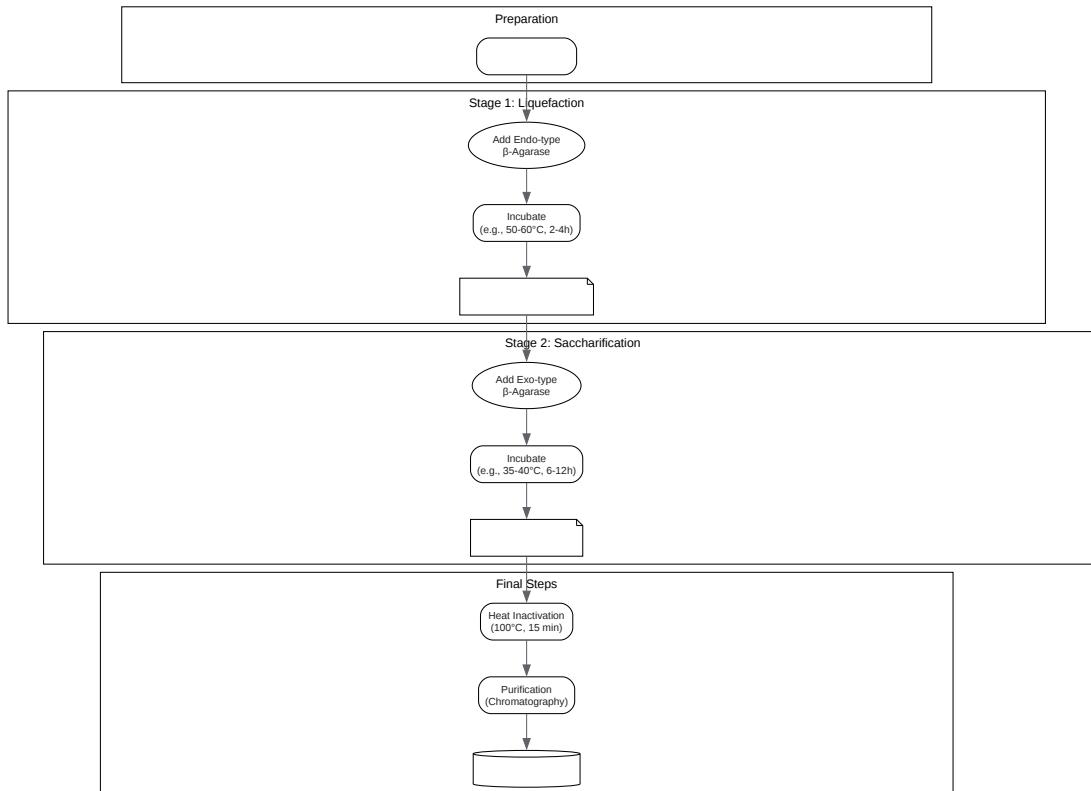
The proposed mechanism for the whitening effect of NAOs is the inhibition of melanin synthesis. This is achieved by reducing the activity of tyrosinase, a key enzyme in melanogenesis.

Neoagarooligosaccharides have demonstrated significant anti-inflammatory effects. Studies on neoagarotetraose (NA4), a closely related compound, have shown that it can suppress the production of pro-inflammatory mediators in lipopolysaccharide (LPS)-stimulated macrophages.

The anti-inflammatory mechanism is believed to be mediated through the downregulation of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathways. NA4 has been shown to inhibit the phosphorylation of p38 MAPK, ERK, and the p65 subunit of NF- $\kappa$ B, leading to a reduction in the expression of inducible nitric oxide synthase (iNOS) and pro-inflammatory cytokines such as TNF- $\alpha$  and IL-6.

Putative Anti-inflammatory Signaling Pathway of Neoagarooligosaccharides





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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)